

Navigating the Safe Handling of Meclinertant: A Comprehensive Guide

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Compound of Interest

Compound Name: Meclinertant

Cat. No.: B1676129

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For researchers, scientists, and drug development professionals working with **Meclinertant** (also known as SR-48692), a selective, non-peptide antagonist of the neurotensin receptor NTS1, ensuring safe handling and disposal is paramount.^{[1][2][3]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment. While **Meclinertant** is shipped as a non-hazardous chemical, it is prudent to handle it with the care afforded to all research compounds of unknown toxicity.^[2]

Personal Protective Equipment (PPE): Your First Line of Defense

Due to the absence of a comprehensive Safety Data Sheet (SDS), specific PPE requirements for **Meclinertant** have not been officially established. However, based on general laboratory safety protocols for handling solid powder research chemicals, the following PPE is strongly recommended to minimize exposure.^{[4][5]}

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from dust particles and splashes.
Hand Protection	Nitrile or latex gloves.	To prevent skin contact.
Body Protection	A long-sleeved laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A dust mask or respirator.	Recommended when handling the powder outside of a chemical fume hood to prevent inhalation.[5]

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **Meclinetant** is crucial for maintaining a safe and efficient workflow.

Receiving and Storage

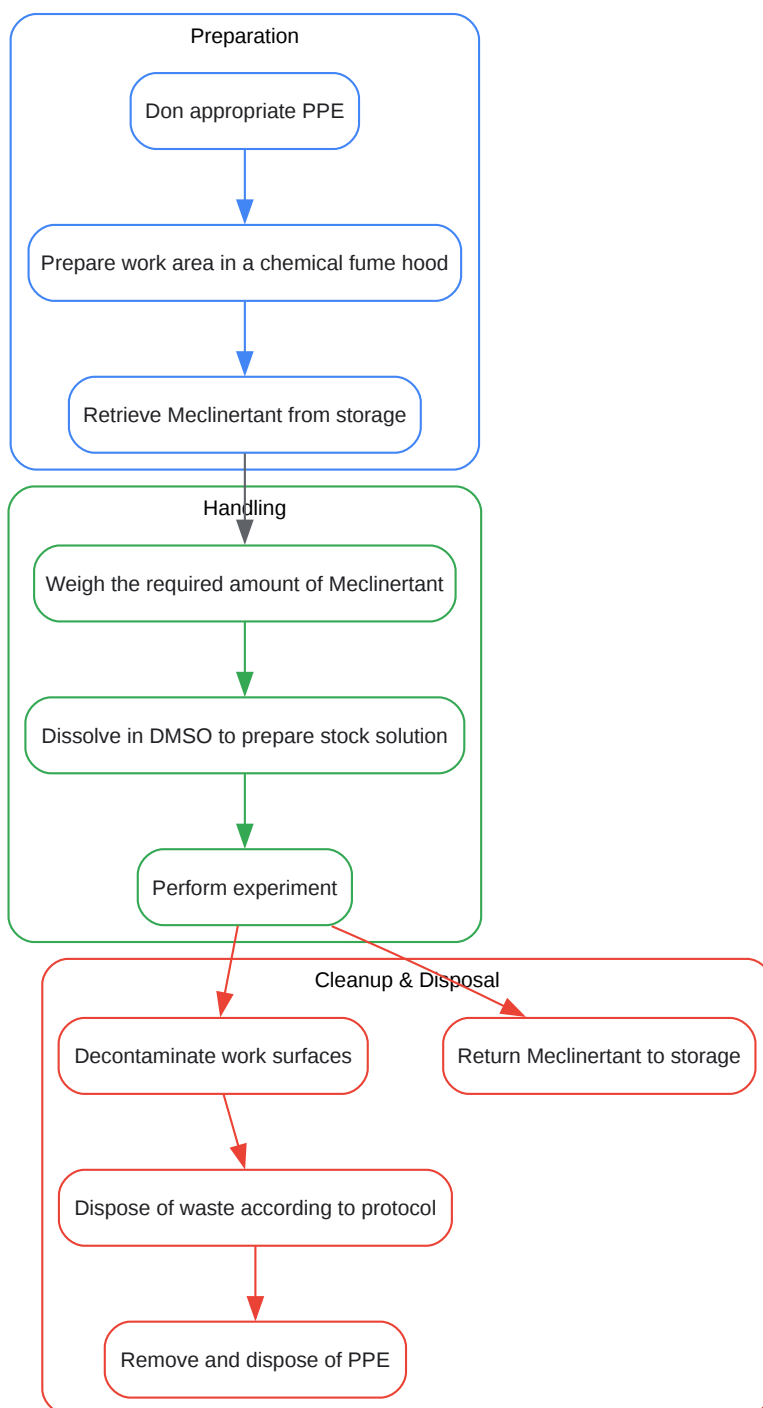
Meclinetant is typically shipped at ambient temperature as a solid powder.[2] Upon receipt, it should be stored in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 - 4°C is suitable, while long-term storage (months to years) requires -20°C.[2]

Property	Value
Appearance	Solid powder[2]
Solubility	Soluble in DMSO, not in water[1][2]
Molecular Formula	C32H31ClN4O5[1][2][3]
Molecular Weight	587.07 g/mol [1][2][3]
Short-term Storage	0 - 4°C (dry and dark)[2]
Long-term Storage	-20°C (dry and dark)[2]

Experimental Workflow

The following diagram outlines a standard workflow for handling **Meclinertant** in a laboratory setting.

Experimental Workflow for Handling Meclinetant



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A standard workflow for handling **Meclinetant**.

Emergency Procedures: Be Prepared for the Unexpected

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Chemical Exposure

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [6] [7] [8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [6] [7]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [6]
Ingestion	Do NOT induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek immediate medical attention. [7]

Spill Response

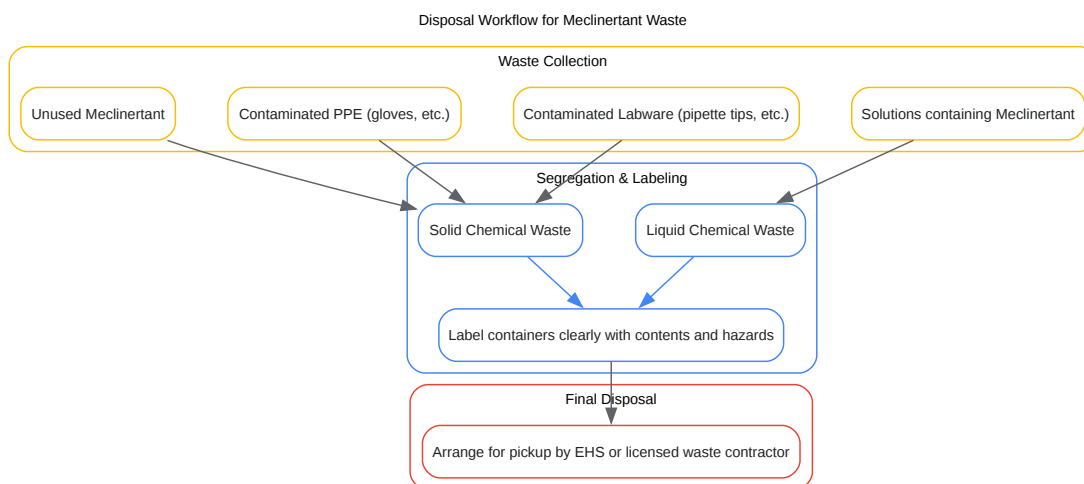
For any spill, the primary goal is to ensure personnel safety and contain the spill.

- **Evacuate and Alert:** Alert others in the immediate area and evacuate if necessary.
- **Assess the Spill:** Determine the size and nature of the spill. For large or unknown spills, contact your institution's Environmental Health and Safety (EHS) department immediately.[\[7\]](#)
[\[9\]](#)
- **Contain the Spill (if safe to do so):** For small powder spills, gently cover with a damp paper towel to avoid creating dust. For small liquid spills, use an inert absorbent material.

- Clean Up: Wearing appropriate PPE, carefully collect the contained material into a sealed, labeled waste container.
- Decontaminate: Clean the spill area with a suitable detergent and water.

Disposal Plan: Responsible Waste Management

Proper disposal of **Meclinetant** and any contaminated materials is essential to protect personnel and the environment. All waste should be handled in accordance with institutional and local regulations for chemical waste.



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